

Essential Safety and Logistics for Handling Dibenzo-30-crown-10

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Compound of Interest

Compound Name: Dibenzo-30-crown-10

Cat. No.: B100617

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Dibenzo-30-crown-10**. Adherence to these procedures is vital for ensuring personal safety and proper disposal.

Hazard Identification and Safety Data

Dibenzo-30-crown-10 is a chemical that requires careful handling due to its potential health hazards. It is known to cause skin and serious eye irritation.^[1] In some cases, it may also cause respiratory irritation.^[1] The substance is a combustible solid.^{[2][3]}

Property	Value	Source
Molecular Formula	C28H40O10	[1]
Molecular Weight	536.6 g/mol	[1]
Appearance	White crystalline powder	[4]
Melting Point	106-108 °C	[2][3][4]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1]
Storage Class	11 (Combustible Solids)	[2][3]

Operational Plan: Step-by-Step Handling Procedure

1. Risk Assessment and Preparation:

- Before handling, review the Safety Data Sheet (SDS) for **Dibenzo-30-crown-10**.
- Ensure a well-ventilated area, preferably a chemical fume hood, is available and operational.
- Locate the nearest emergency eyewash station and safety shower.
- Prepare all necessary equipment and materials to minimize movement and potential for spills.

2. Personal Protective Equipment (PPE):

- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber).
- Eye and Face Protection: Use safety glasses with side shields or chemical safety goggles.^[2] A face shield is recommended if there is a potential for splashing.
- Respiratory Protection: For handling fine powders or when adequate ventilation is not available, a NIOSH-approved N95 dust mask or a higher level of respiratory protection is required.^[2]
- Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.

3. Handling:

- Handle **Dibenzo-30-crown-10** in a well-ventilated area to avoid dust inhalation.^[5]
- Avoid direct contact with skin and eyes.
- Do not eat, drink, or smoke in the handling area.^[5]
- Weigh and transfer the chemical carefully to avoid generating dust.
- Keep the container tightly closed when not in use.^[5]

4. Post-Handling and Decontamination:

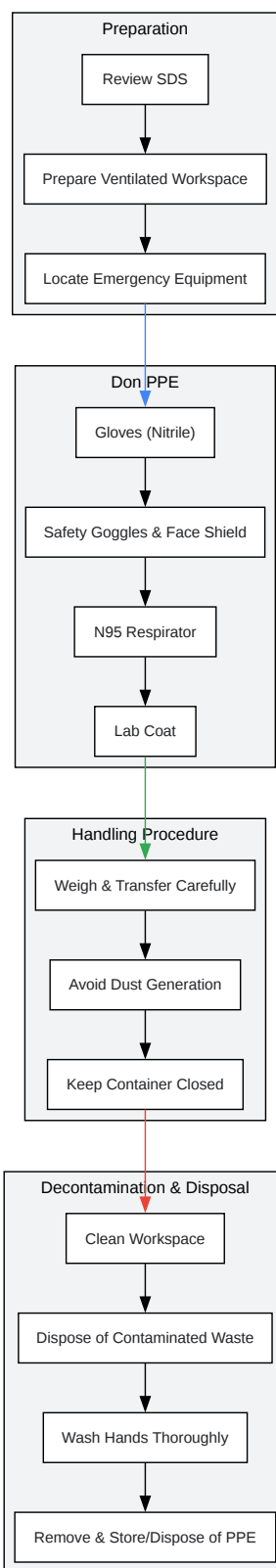
- After handling, wash hands thoroughly with soap and water.[\[5\]](#)
- Clean the work area and any equipment used.
- Remove and properly store or dispose of PPE. Contaminated clothing should be washed before reuse.[\[5\]](#)

Disposal Plan

All waste materials contaminated with **Dibenzo-30-crown-10** must be handled as hazardous waste.

- Solid Waste: Collect any unused **Dibenzo-30-crown-10** and contaminated materials (e.g., gloves, weighing paper) in a clearly labeled, sealed container.
- Container Disposal: Dispose of the contents and the container at an approved waste disposal facility.[\[5\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain.

Workflow for Safe Handling of Dibenzo-30-crown-10



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